

Application Notes and Protocols: Electrophysiological Studies of Neurotensin(8-13) on Neuronal Firing

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Compound of Interest

Compound Name: Neurotensin(8-13)

Cat. No.: B549770

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Introduction

Neurotensin (NT) is a 13-amino acid neuropeptide with a wide range of functions in the central nervous system. Its C-terminal fragment, **Neurotensin(8-13)** (NT(8-13)), has been shown to be the active portion of the peptide, mimicking the effects of full-length NT.[1][2] Of particular interest is the potent excitatory effect of NT(8-13) on the firing of various neuronal populations, most notably the dopaminergic neurons of the ventral tegmental area (VTA).[3] This excitatory action, mediated primarily through the Neurotensin receptor 1 (NTS1), leads to increased neuronal excitability and has significant implications for dopamine-related behaviors and pathologies.[4][5]

These application notes provide a comprehensive overview of the electrophysiological effects of NT(8-13) on neuronal firing, with detailed protocols for key experiments. The information presented is intended to guide researchers in designing and executing experiments to investigate the neuronal effects of NT(8-13) and similar compounds.

Data Presentation

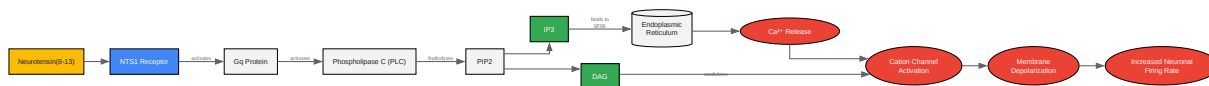
Table 1: Effects of Neurotensin(8-13) on Neuronal Firing Rate

Brain Region	Neuron Type	Preparation	NT(8-13) Concentration	Effect on Firing Rate	Reference(s)
Ventral Tegmental Area (VTA)	Dopaminergic	In vitro slice	10 nM - 1 μ M	Increased firing rate	
Ventral Tegmental Area (VTA)	Dopaminergic	Cultured neurons	100 nM	Increased firing rate	
Substantia Nigra (SNc)	Dopaminergic	In vitro slice	>10 nM	Increased firing rate	
Medial Prefrontal Cortex (mPFC)	Not specified	In vivo	0.3 & 3 nmol (microinjection)	Increased firing in 14 of 26 dopamine cells tested	
Globus Pallidus	Not specified	In vivo	Not specified	Increased spontaneous firing	

Table 2: Modulation of Synaptic Transmission by Neurotensin(8-13)

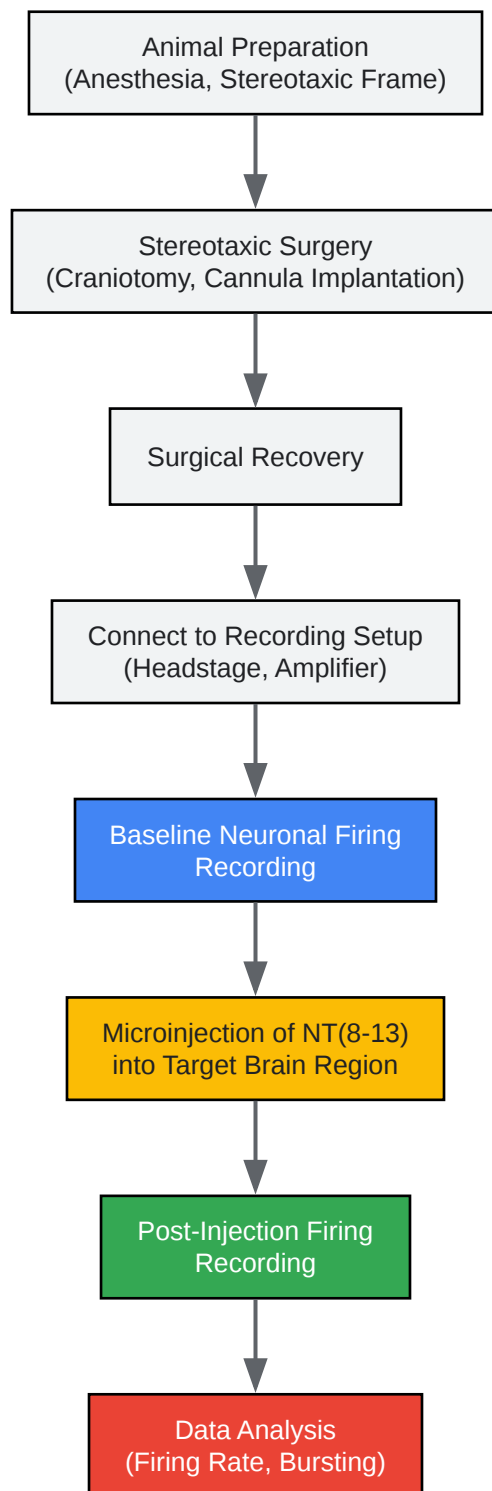
Brain Region	Neuron Type	Measured Current	NT(8-13) Concentration	Effect	Reference(s)
Ventral Tegmental Area (VTA)	Dopaminergic	NMDA-mediated EPSCs	10 nM	Potentiation (19.2 ± 1.3% increase)	
Ventral Tegmental Area (VTA)	Dopaminergic	NMDA-mediated EPSCs	100 nM - 500 nM	Reduction	
Ventral Tegmental Area (VTA) & Substantia Nigra (SNc)	Dopaminergic	D2 Autoreceptor-mediated IPSCs	10 nM - 300 nM (EC50 = 33.0 nM)	Sustained depression	
Ventral Tegmental Area (VTA)	Dopaminergic	GABAA Receptor-mediated IPSCs	150 nM	Enhancement	
Ventral Tegmental Area (VTA)	Dopaminergic	GABAB Receptor-mediated IPSCs	150 nM	Depression	

Signaling Pathways and Experimental Workflows



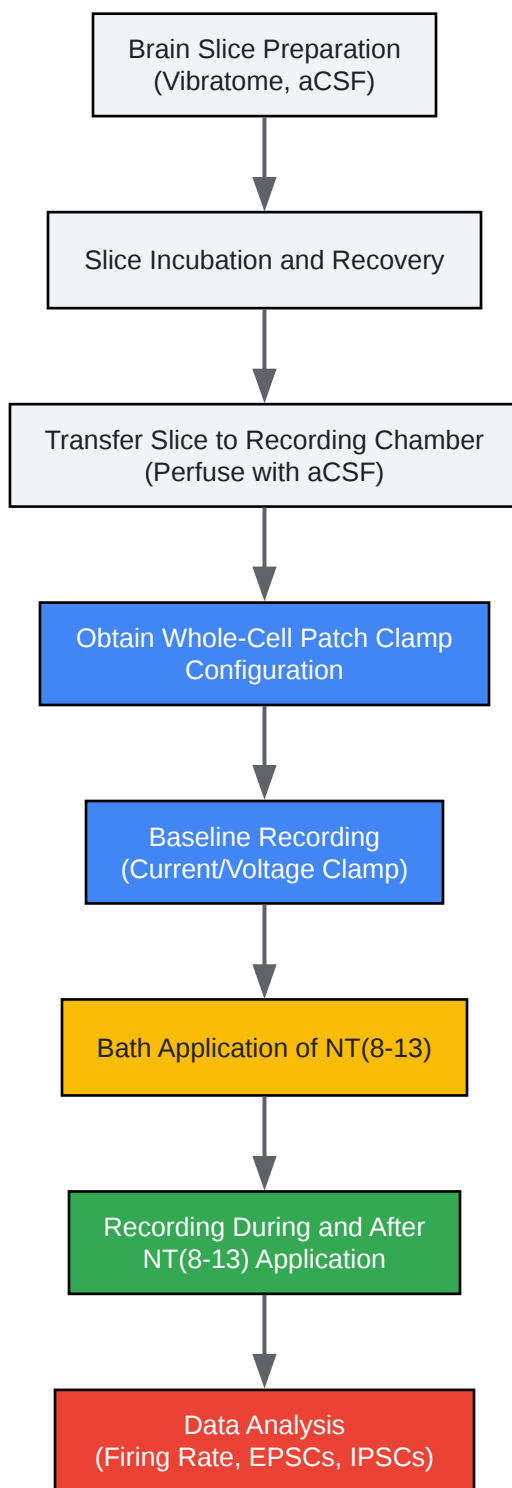
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Caption: Signaling pathway of **Neurotensin(8-13)** leading to increased neuronal firing.



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Caption: Workflow for in vivo single-unit recording with microinjection.



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Caption: Workflow for in vitro whole-cell patch-clamp recording.

Experimental Protocols

Protocol 1: In Vivo Single-Unit Electrophysiology and Microinjection in Rat VTA

Objective: To record the firing of individual VTA neurons in an anesthetized rat before and after local application of NT(8-13).

Materials:

- Male Sprague-Dawley or Wistar rats (250-350 g)
- Anesthetic (e.g., urethane or isoflurane)
- Stereotaxic frame
- Drill
- Glass micropipettes for recording and injection
- Microinjection pump
- Electrophysiology recording system (amplifier, data acquisition system)
- **Neurotensin(8-13)** solution (e.g., 1 nmol/ μ L in sterile saline)
- Saline (vehicle control)

Procedure:

- Anesthesia and Stereotaxic Surgery:
 - Anesthetize the rat and place it in the stereotaxic frame.
 - Perform a craniotomy to expose the skull over the VTA.
 - Using a rat brain atlas, determine the coordinates for the VTA. For an adult rat, typical coordinates are: Anteroposterior (AP): -4.6 to -5.2 mm from Bregma; Mediolateral (ML): $\pm$ 0.7 to 1.3 mm from midline; Dorsoventral (DV): -8.2 to -8.4 mm from the skull surface.

- Electrode and Cannula Placement:
 - Slowly lower a recording microelectrode into the VTA to isolate the spontaneous activity of a single neuron. Dopaminergic neurons are often identified by their characteristic slow, irregular firing pattern and long-duration action potentials.
 - Lower a microinjection cannula adjacent to the recording electrode.
- Baseline Recording:
 - Record the baseline firing rate of the isolated neuron for at least 10-15 minutes to ensure stability.
- Microinjection of **Neurotensin(8-13)**:
 - Microinject a small volume (e.g., 0.5 μ L) of NT(8-13) solution over 1-2 minutes.
 - In control experiments, inject an equivalent volume of saline.
- Post-Injection Recording:
 - Continue to record the neuronal firing for at least 30-60 minutes post-injection to observe any changes in firing rate or pattern.
- Histological Verification:
 - At the end of the experiment, perfuse the animal and process the brain tissue to histologically verify the location of the electrode and injection site.

Protocol 2: In Vitro Whole-Cell Patch-Clamp Recording in Acute Brain Slices

Objective: To measure the effects of NT(8-13) on the membrane potential and synaptic currents of VTA dopaminergic neurons in acute brain slices.

Materials:

- Rodent (rat or mouse)

- Vibratome
- Dissection tools
- Incubation chamber
- Patch-clamp rig (microscope, micromanipulators, amplifier, data acquisition system)
- Glass capillaries for patch pipettes
- Cutting Solution (ice-cold, oxygenated with 95% O₂/5% CO₂):
 - Sucrose-based for better cell viability. A typical composition is (in mM): 230 sucrose, 2.5 KCl, 1.25 NaH₂PO₄, 10 MgSO₄, 0.5 CaCl₂, 26 NaHCO₃, 10 glucose.
- Artificial Cerebrospinal Fluid (aCSF) for Recording (oxygenated with 95% O₂/5% CO₂, heated to 32-34°C):
 - Composition (in mM): 126 NaCl, 3 KCl, 1.25 NaH₂PO₄, 1.5 MgSO₄, 1.6 CaCl₂, 26 NaHCO₃, 10 glucose.
- Internal Solution for Patch Pipettes:
 - K-gluconate based for current-clamp recordings. Composition (in mM): 115 K-Gluconate, 20 KCl, 10 HEPES, 2 Mg-ATP, 0.2 Na-GTP, 0.1 EGTA, with biocytin for cell filling. pH adjusted to 7.2-7.3 with KOH, osmolarity ~290 mOsm.
- **Neurotensin(8-13)** stock solution

Procedure:

- Slice Preparation:
 - Anesthetize and decapitate the animal.
 - Rapidly remove the brain and place it in ice-cold, oxygenated cutting solution.
 - Cut horizontal or coronal slices (200-300 µm thick) containing the VTA using a vibratome.

- Transfer slices to an incubation chamber with oxygenated aCSF and allow them to recover for at least 1 hour at room temperature.
- Recording:
 - Transfer a slice to the recording chamber on the microscope stage and continuously perfuse with warm, oxygenated aCSF.
 - Identify putative dopaminergic neurons in the VTA based on their location and morphology.
 - Pull a glass micropipette (3-7 MΩ resistance) and fill it with the internal solution.
 - Approach a neuron and form a giga-ohm seal.
 - Rupture the membrane to achieve whole-cell configuration.
- Data Acquisition:
 - Current-clamp: Record the spontaneous firing of the neuron.
 - Voltage-clamp: Hold the neuron at a specific potential (e.g., -70 mV) to record synaptic currents (EPSCs or IPSCs).
- Application of **Neurotensin(8-13)**:
 - After obtaining a stable baseline recording for 5-10 minutes, add NT(8-13) to the perfusing aCSF at the desired final concentration (e.g., 100 nM).
 - Record the changes in firing rate, membrane potential, or synaptic currents for the duration of the drug application and subsequent washout.
- Data Analysis:
 - Analyze the firing frequency before, during, and after NT(8-13) application.
 - Measure the amplitude and frequency of synaptic currents.

Conclusion

The protocols and data presented here provide a framework for investigating the electrophysiological effects of **Neurotensin(8-13)**. This peptide fragment consistently demonstrates excitatory effects on neuronal firing, particularly within the mesolimbic dopamine system. Its ability to modulate both intrinsic excitability and synaptic transmission makes it a valuable tool for studying the regulation of neuronal circuits involved in reward, motivation, and various neuropsychiatric disorders. The provided methodologies can be adapted to explore the effects of novel compounds targeting the neurotensin system, aiding in the development of new therapeutic agents.

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